

Application Notes and Protocols for BMS-496

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Compound of Interest

Compound Name: BMS-496
Cat. No.: B12369131

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Introduction

BMS-496 is a potent dual inhibitor of diacylglycerol kinase alpha (DGK α) and diacylglycerol kinase zeta (DGK ζ), with a CAS Number of 2407854-31-1. These lipid kinases are crucial negative regulators of T-cell receptor (TcR) signaling. By inhibiting DGK α and DGK ζ , **BMS-496** enhances T-cell activation and effector function, making it a compound of significant interest for immunotherapy research and development. This document provides detailed information on the solubility and preparation of **BMS-496** for research applications.

Physicochemical Properties

Property	Value
IUPAC Name	2-(4-(4-(bis(4-fluorophenyl)methyl)piperazin-1-yl)-5-bromo-2-nitrophenyl)-1-methyl-3,4-dioxocyclobut-1-en-1-olate
Molecular Formula	C ₃₀ H ₂₄ BrF ₂ N ₅ O ₄
Molecular Weight	668.45 g/mol
CAS Number	2407854-31-1
Appearance	Solid

Solubility Data

Quantitative solubility data for **BMS-496** in a range of solvents is limited in publicly available literature. The following table summarizes the known solubility information. Researchers should perform their own solubility tests for specific experimental needs.

Solvent	Concentration	Temperature	Notes
Dimethyl Sulfoxide (DMSO)	100 mg/mL	Not Specified	Data from commercial supplier.
Water	Insoluble (predicted)	Not Specified	Based on chemical structure; empirical data not available.
Ethanol	Sparingly Soluble (predicted)	Not Specified	Based on chemical structure; empirical data not available.
Phosphate-Buffered Saline (PBS)	Insoluble (predicted)	Not Specified	Based on chemical structure; empirical data not available.

Experimental Protocols

Protocol for Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **BMS-496** in DMSO, a common solvent for in vitro studies.

Materials:

- **BMS-496** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Vortex mixer
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes

Procedure:

- Calculate the required mass of **BMS-496**:
 - Molecular Weight (MW) of **BMS-496** = 668.45 g/mol
 - To prepare 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 668.45 \text{ g/mol} = 0.0066845 \text{ g}$
 - $\text{Mass (mg)} = 6.68 \text{ mg}$
- Weighing **BMS-496**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.

- Carefully weigh out approximately 6.68 mg of **BMS-496** into the tube. Record the exact weight.
- Dissolving in DMSO:
 - Based on the actual weight of **BMS-496**, calculate the precise volume of DMSO needed to achieve a 10 mM concentration.
 - $\text{Volume (mL)} = (\text{Mass (mg)} / 668.45 \text{ mg/mmol}) / 10 \text{ mmol/L}$
 - For example, if you weighed 7.00 mg of **BMS-496**:
 - $\text{Volume (mL)} = (7.00 \text{ mg} / 668.45 \text{ mg/mmol}) / 10 \text{ mmol/L} = 1.047 \text{ mL}$
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing **BMS-496**.
- Solubilization:
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. Gentle warming in a water bath (37°C) may aid in dissolution.
- Storage:
 - Aliquot the stock solution into smaller volumes in sterile, tightly sealed vials to avoid repeated freeze-thaw cycles.
 - Store the stock solution at -20°C or -80°C for long-term storage.

General Protocol for Preparation of BMS-496

A detailed, step-by-step synthesis protocol for **BMS-496** is not publicly available. However, based on the synthesis of structurally related DGK α/ζ inhibitors, such as BMS-502 and BMS-986408, a plausible synthetic route can be outlined. The following is a generalized protocol and should be adapted and optimized by trained synthetic chemists.

Materials and Reagents:

- Starting materials (e.g., substituted nitroaromatics, piperazine derivatives, and squarate esters)
- Appropriate anhydrous solvents (e.g., Dichloromethane (DCM), N,N-Dimethylformamide (DMF), Tetrahydrofuran (THF))
- Reagents for coupling reactions (e.g., peptide coupling agents like HATU, or catalysts for cross-coupling reactions)
- Bases (e.g., Diisopropylethylamine (DIPEA), Triethylamine (TEA))
- Purification materials (e.g., Silica gel for column chromatography, HPLC columns)
- Analytical instruments for characterization (e.g., NMR, LC-MS)

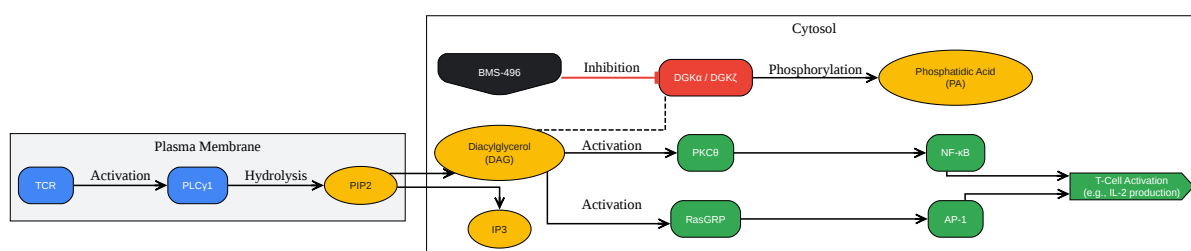
Generalized Synthetic Procedure:

- **Synthesis of the core scaffold:** The synthesis would likely involve a multi-step process. A key step would be the coupling of a substituted piperazine derivative with a functionalized nitroaromatic compound. This could be achieved through nucleophilic aromatic substitution or a palladium-catalyzed cross-coupling reaction.
- **Introduction of the squarate moiety:** The resulting intermediate would then be reacted with a suitable squarate derivative, such as diethyl squarate, to introduce the central four-membered ring structure.
- **Final functionalization:** Subsequent steps would involve the introduction of the remaining functional groups, such as the methyl group on the squarate ring and any modifications to the aromatic rings.
- **Purification:** The crude product would be purified using standard techniques such as silica gel column chromatography followed by preparative HPLC to yield the final, highly pure **BMS-496**.
- **Characterization:** The structure and purity of the synthesized **BMS-496** would be confirmed by analytical methods such as ^1H NMR, ^{13}C NMR, and LC-MS.

Signaling Pathway and Experimental Workflow

DGK α / ζ Signaling Pathway

BMS-496 targets DGK α and DGK ζ , which are key enzymes in the T-cell receptor (TCR) signaling pathway. The following diagram illustrates the role of DGK α / ζ and the effect of **BMS-496** inhibition.

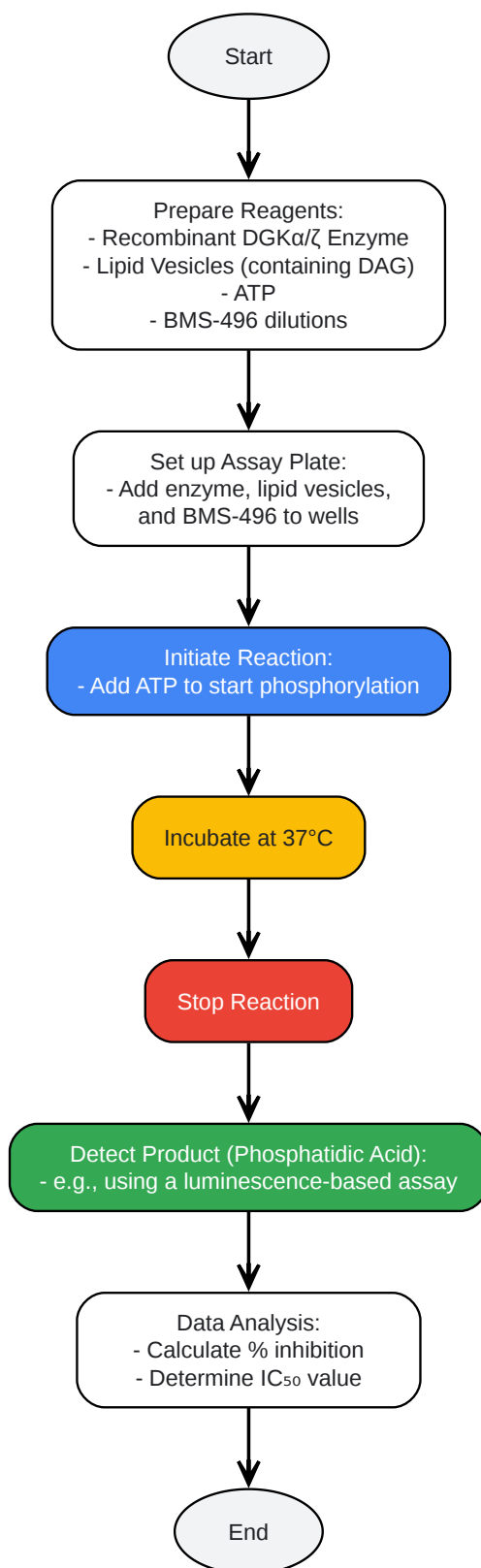


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Caption: DGK α / ζ signaling pathway and the inhibitory action of **BMS-496**.

Experimental Workflow for In Vitro Kinase Assay

The following diagram outlines a typical workflow for assessing the inhibitory activity of **BMS-496** on DGK α or DGK ζ in an in vitro kinase assay.



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Caption: Workflow for an in vitro DGK kinase assay to determine IC₅₀ of **BMS-496**.

- To cite this document: BenchChem. [Application Notes and Protocols for BMS-496]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12369131/docs#application-notes-and-protocols-for-bms-496\]](https://www.benchchem.com/product/b12369131/docs#application-notes-and-protocols-for-bms-496)

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